

# TachypleginA-2 peptide primary sequence and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *TachypleginA-2*

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An In-depth Technical Guide to the **TachypleginA-2** (Tachyplesin II) Peptide

This guide provides a comprehensive overview of the primary sequence, structure, and function of the antimicrobial peptide Tachyplesin II, intended for researchers, scientists, and drug development professionals.

## Introduction

Tachyplesin II is a potent antimicrobial peptide (AMP) originally isolated from the hemocytes of the Japanese horseshoe crab (*Tachypleus tridentatus*).<sup>[1][2]</sup> It belongs to the tachyplesin family of peptides, which are key components of the innate immune system of these ancient marine arthropods.<sup>[3]</sup> Tachyplesin II exhibits broad-spectrum activity against a range of Gram-positive and Gram-negative bacteria, as well as fungi.<sup>[2][3]</sup> Its antimicrobial action, coupled with its potential anticancer properties, has made it a subject of significant research interest for the development of new therapeutic agents.<sup>[3]</sup>

## Primary Sequence and Physicochemical Properties

Tachyplesin II is a cationic peptide composed of 17 amino acid residues. A key feature of its primary structure is the presence of four cysteine residues that form two intramolecular disulfide bonds.<sup>[1][2]</sup> The C-terminus of the peptide is an amidated arginine.<sup>[1][2]</sup>

The primary amino acid sequence of Tachyplesin II is presented in Table 1.

Table 1: Primary Sequence of Tachyplesin II

| Sequence (Three-Letter Code)                                                        | Sequence (One-Letter Code)        |
|-------------------------------------------------------------------------------------|-----------------------------------|
| Arg-Trp-Cys-Phe-Arg-Val-Cys-Tyr-Arg-Gly-Ile-Cys-Tyr-Arg-Arg-Cys-Arg-NH <sub>2</sub> | RWCFRVCYRGICYRRCR-NH <sub>2</sub> |

Source: UniProt P14214, Miyata, T. et al. (1989)[1][2]

The precursor protein of Tachyplesin II is 77 amino acids in length and includes a signal peptide and a propeptide which are cleaved to yield the mature peptide.[1]

Table 2: Physicochemical Properties of Tachyplesin II

| Property               | Value                                                                  |
|------------------------|------------------------------------------------------------------------|
| Molecular Weight       | 2263.7 Da                                                              |
| Theoretical pI         | 11.72                                                                  |
| Net Charge at pH 7     | +8                                                                     |
| Amino Acid Composition | Arg (5), Cys (4), Tyr (2), Trp (1), Phe (1), Val (1), Gly (1), Ile (1) |

## Three-Dimensional Structure

The three-dimensional structure of Tachyplesin II has been determined by solution Nuclear Magnetic Resonance (NMR) spectroscopy.[3] The peptide adopts a distinct amphipathic  $\beta$ -hairpin structure, stabilized by the two disulfide bonds.[3][4] This conformation consists of two antiparallel  $\beta$ -strands connected by a  $\beta$ -turn.

The disulfide bridges in Tachyplesin II are formed between Cys-3 and Cys-16, and between Cys-7 and Cys-12.[2] This structural arrangement is crucial for its biological activity, creating a molecule where the hydrophobic and cationic residues are spatially segregated. This amphipathicity allows for the interaction with and disruption of microbial cell membranes.

## Antimicrobial Activity and Mechanism of Action

Tachyplesin II demonstrates potent antimicrobial activity against a wide array of microorganisms. Its efficacy is typically quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the peptide that prevents visible growth of a microbe.

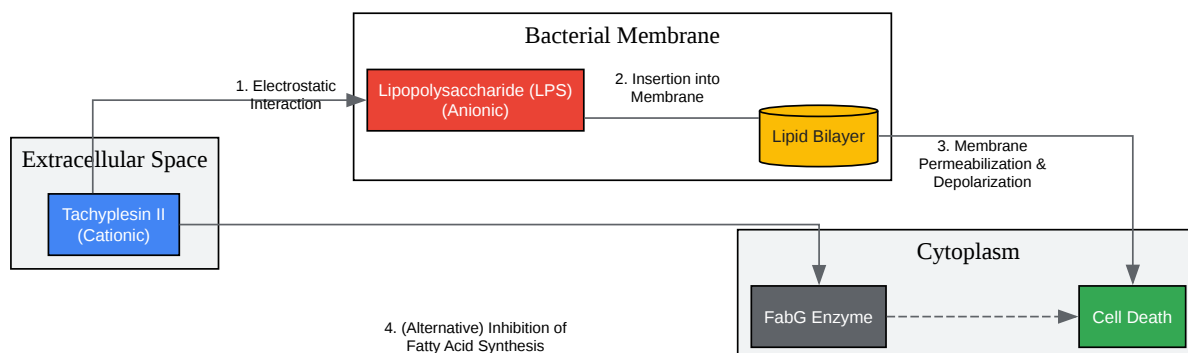
Table 3: Minimum Inhibitory Concentrations (MICs) of Tachyplesin II against various bacteria.

| Microorganism         | Strain        | MIC ( $\mu\text{M}$ ) |
|-----------------------|---------------|-----------------------|
| Escherichia coli      | ATCC 25922    | 4                     |
| Escherichia coli      | DC2 CGSC 7139 | 2                     |
| Staphylococcus aureus | ATCC 25923    | 8                     |
| Staphylococcus aureus | ATCC 6538     | 8                     |

Source: Vernen, F. et al. (2019)[3]

The primary mechanism of action of Tachyplesin II involves the disruption of microbial cell membranes.[5][6] This process is initiated by the electrostatic interaction of the cationic peptide with the negatively charged components of the microbial cell surface, such as lipopolysaccharides (LPS) in Gram-negative bacteria and teichoic acids in Gram-positive bacteria.[4] Following this initial binding, the hydrophobic residues of the peptide insert into the lipid bilayer, leading to membrane permeabilization, depolarization, and ultimately, cell death.[5][6]

A proposed model for the interaction of Tachyplesin with the bacterial membrane is depicted below.



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